

Montelukast vs. Placebo: A Comparative Analysis in Double-Blind, Randomized Controlled Trials

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Compound of Interest

Compound Name: Montelukast(1-)

Cat. No.: B1264918

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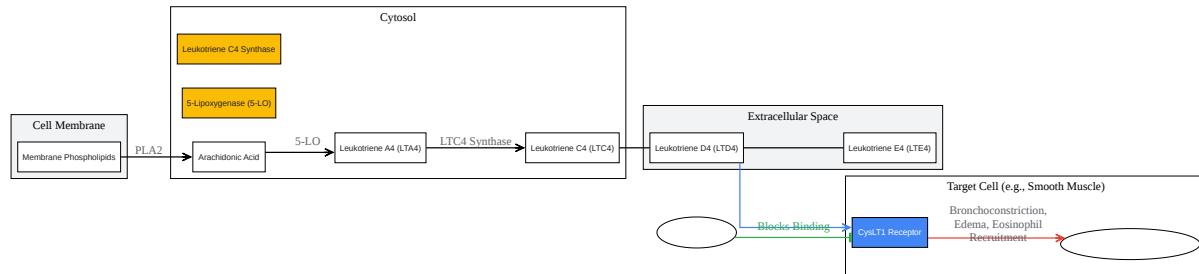
This guide provides a comprehensive comparison of montelukast and placebo based on data from double-blind, randomized controlled trials (RCTs). The information is intended for researchers, scientists, and drug development professionals, offering an objective overview of montelukast's performance, supported by experimental data.

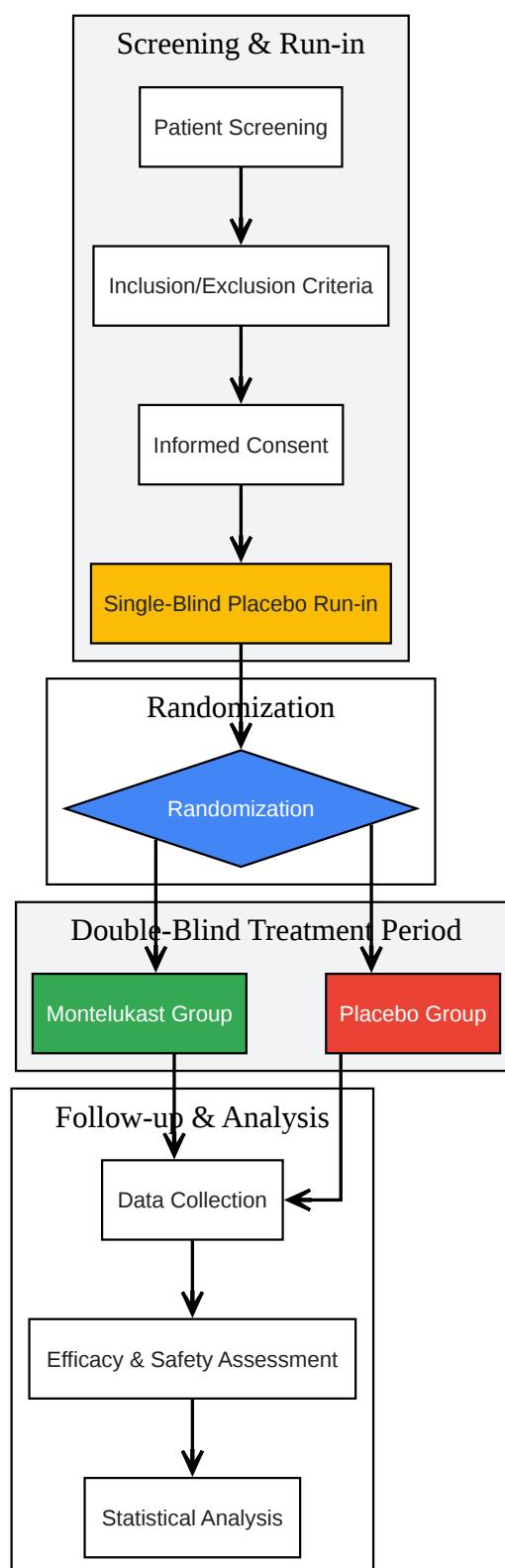
Mechanism of Action

Montelukast is a selective and orally active leukotriene receptor antagonist that specifically inhibits the cysteinyl leukotriene CysLT1 receptor. Cysteinyl leukotrienes (LTC4, LTD4, LTE4) are potent inflammatory eicosanoids produced from arachidonic acid metabolism. They are released from various cells, including mast cells and eosinophils. In the airways, the binding of cysteinyl leukotrienes to their receptors leads to a cascade of effects, including bronchoconstriction, increased vascular permeability, mucus secretion, and recruitment of inflammatory cells. By blocking the CysLT1 receptor, montelukast effectively inhibits these physiological actions of LTD4 without exhibiting any agonist activity, thereby mitigating the inflammatory processes associated with asthma and allergic rhinitis.

Leukotriene Signaling Pathway and Montelukast's Point of Intervention

The following diagram illustrates the leukotriene signaling pathway and highlights the specific point of intervention for montelukast.





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